

An In-depth Technical Guide to the Physicochemical Properties of Diethyl Maleate

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Compound of Interest

Compound Name: Ethyl maleate

Cat. No.: B11935775

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Introduction: **Diethyl maleate** (CAS No. 141-05-9), often referred to as **ethyl maleate**, is the diethyl ester of maleic acid.[1] It presents as a colorless, transparent, oily liquid with a characteristically fruity odor.[1][2] This versatile organic compound is a crucial intermediate in a multitude of industrial applications, including the synthesis of polymers, coatings, pharmaceuticals, and pesticides like malathion.[1][3] In the realm of biomedical research, **diethyl maleate** is an invaluable tool for investigating cellular responses to oxidative stress, primarily through its ability to deplete intracellular glutathione.[1] This guide offers a comprehensive overview of its physicochemical properties, chemical reactivity, biological interactions, and detailed experimental protocols relevant to researchers, scientists, and drug development professionals.

Physicochemical Properties

The fundamental physical and chemical characteristics of **diethyl maleate** are critical for its application in both laboratory and industrial settings. These properties dictate its behavior in various solvents, its reactivity, and its handling requirements.

Property	Value	Reference(s)
IUPAC Name	diethyl (Z)-but-2-enedioate	[4]
CAS Number	141-05-9	[1]
Molecular Formula	C ₈ H ₁₂ O ₄	[1]
Molecular Weight	172.18 g/mol	[1][4]
Appearance	Colorless, transparent, oily liquid	[1][2]
Odor	Fruity, banana-citrus	[2]
Melting Point	-10 °C	[1][2][5]
Boiling Point	223-225 °C at 760 mmHg	[1][2][5]
Density	1.064 - 1.066 g/cm ³ at 20-25 °C	[1][2]
Flash Point	93 °C (200 °F)	[1][3][6]
Refractive Index	1.4383 - 1.441 at 20-25 °C	[1][2][3]
Vapor Pressure	1 mmHg at 14 °C	[6]
Water Solubility	Slightly soluble (1.4% w/w at 30°C)	[1][3]
Solubility	Miscible with organic solvents like ethanol and ether	[1][3]
logP (o/w)	1.449 (estimated)	[6]

Chemical Reactivity and Synthesis

Diethyl maleate's reactivity is primarily defined by its electrophilic carbon-carbon double bond, making it susceptible to nucleophilic attack and a valuable component in cycloaddition reactions.

Key Reactions:

- **Michael Addition:** As a potent Michael acceptor, **diethyl maleate** readily undergoes conjugate addition with nucleophiles, most notably thiols.^[1] Its reaction with the sulfhydryl group of glutathione is the basis of its primary biological activity.^[1]
- **Diels-Alder Reaction:** It functions as an effective dienophile in Diels-Alder reactions, reacting with conjugated dienes to form substituted cyclohexene derivatives, which are valuable intermediates in organic synthesis.^{[1][4][7]}
- **Polymerization:** While homopolymerization is difficult, **diethyl maleate** readily copolymerizes with more reactive monomers, such as vinyl acetate, via free-radical mechanisms to produce polymers with modified properties for adhesives and coatings.^[8]

Stability and Incompatibilities: The compound is stable under recommended storage conditions.^[5] However, prolonged contact with air and light can lead to the formation of potentially explosive peroxides.^[9] It is incompatible with strong oxidizing agents, reducing agents, acids, and bases.^{[2][3]}

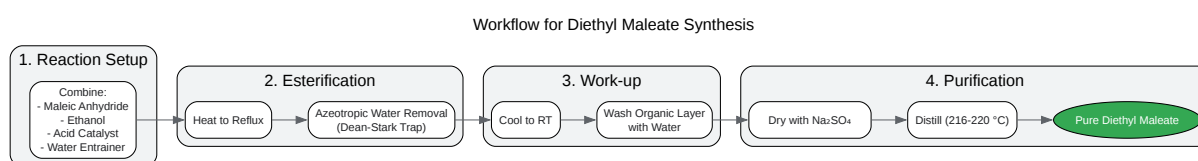
Experimental Protocol: Synthesis of Diethyl Maleate

Diethyl maleate is typically synthesized via the acid-catalyzed esterification of maleic anhydride with ethanol.^{[10][11]}

Methodology:

- **Reactant Setup:** In a round-bottom flask equipped with a reflux condenser, Dean-Stark trap, and thermometer, combine maleic anhydride, excess absolute ethanol (e.g., a 1:2 molar ratio or higher), a solid acid catalyst (e.g., acid zeolite or cation exchange resin), and a water entrainer such as toluene or hexane.^{[1][10][12]}
- **Reaction:** Heat the mixture to reflux. The water produced during the esterification is azeotropically removed and collected in the Dean-Stark trap, driving the reaction to completion.^{[1][10]}
- **Monitoring:** Continue the reaction until no more water is collected or for a predetermined time (e.g., 25-30 minutes after the mixture is clear).^[10]

- Work-up: After cooling the mixture to room temperature, separate the organic layer. Wash it with water to remove any residual acid and unreacted ethanol.[1][10]
- Purification: Dry the organic layer over an anhydrous salt like sodium sulfate. Purify the crude product via distillation, collecting the fraction that boils in the range of 216-220 °C to yield pure diethyl maleate.[1][10]



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Caption: Workflow for the synthesis of diethyl maleate via esterification.

Biological Activity & Signaling Pathways

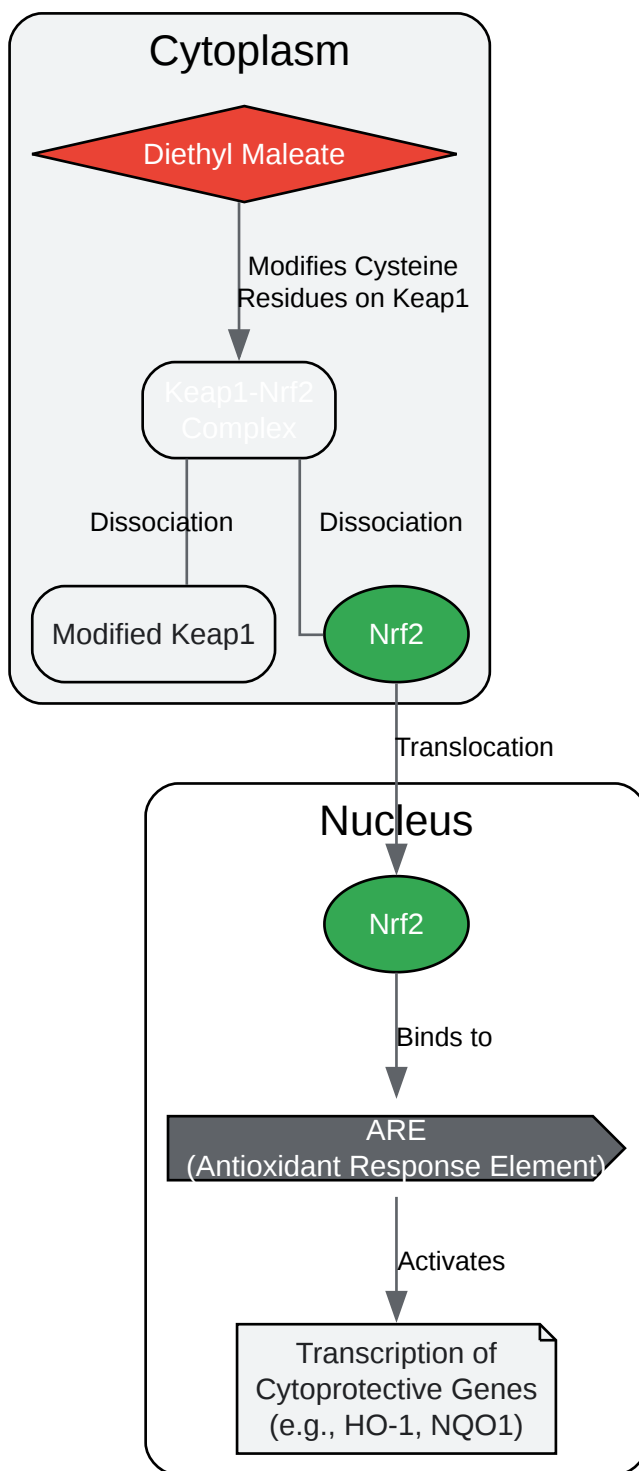
Diethyl maleate is a well-established agent for modulating cellular redox balance, making it a standard tool in toxicology and pharmacology.

Glutathione Depletion: The most significant biological effect of diethyl maleate is the depletion of intracellular glutathione (GSH).[1] This occurs via a Michael addition reaction where the sulfhydryl group of GSH attacks the electron-deficient double bond of diethyl maleate. This conjugation is often catalyzed by the enzyme family Glutathione S-transferases (GSTs).[1] The resulting depletion of the cellular GSH pool induces a state of oxidative stress, as the cell's primary antioxidant defense is compromised.

Nrf2 Pathway Activation: Diethyl maleate is a known activator of the Nuclear factor erythroid 2-related factor 2 (Nrf2) signaling pathway, a critical cellular defense mechanism against oxidative stress.[1]

- **Keap1 Modification:** Under normal conditions, Nrf2 is sequestered in the cytoplasm by its inhibitor, Kelch-like ECH-associated protein 1 (Keap1). Electrophiles like **diethyl maleate** can modify reactive cysteine residues on Keap1.[\[1\]](#)
- **Nrf2 Release & Translocation:** This modification leads to a conformational change in Keap1, causing it to release Nrf2.[\[1\]](#)
- **Gene Transcription:** The freed Nrf2 translocates to the nucleus, where it binds to the Antioxidant Response Element (ARE) in the promoter regions of target genes. This action initiates the transcription of a suite of cytoprotective and antioxidant enzymes, such as heme oxygenase-1 (HO-1) and NAD(P)H:quinone oxidoreductase 1 (NQO1).[\[1\]](#)

Nrf2 Pathway Activation by Diethyl Maleate



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Caption: **Diethyl maleate** activates the Nrf2 antioxidant response pathway.

Experimental Protocols for Biological Research

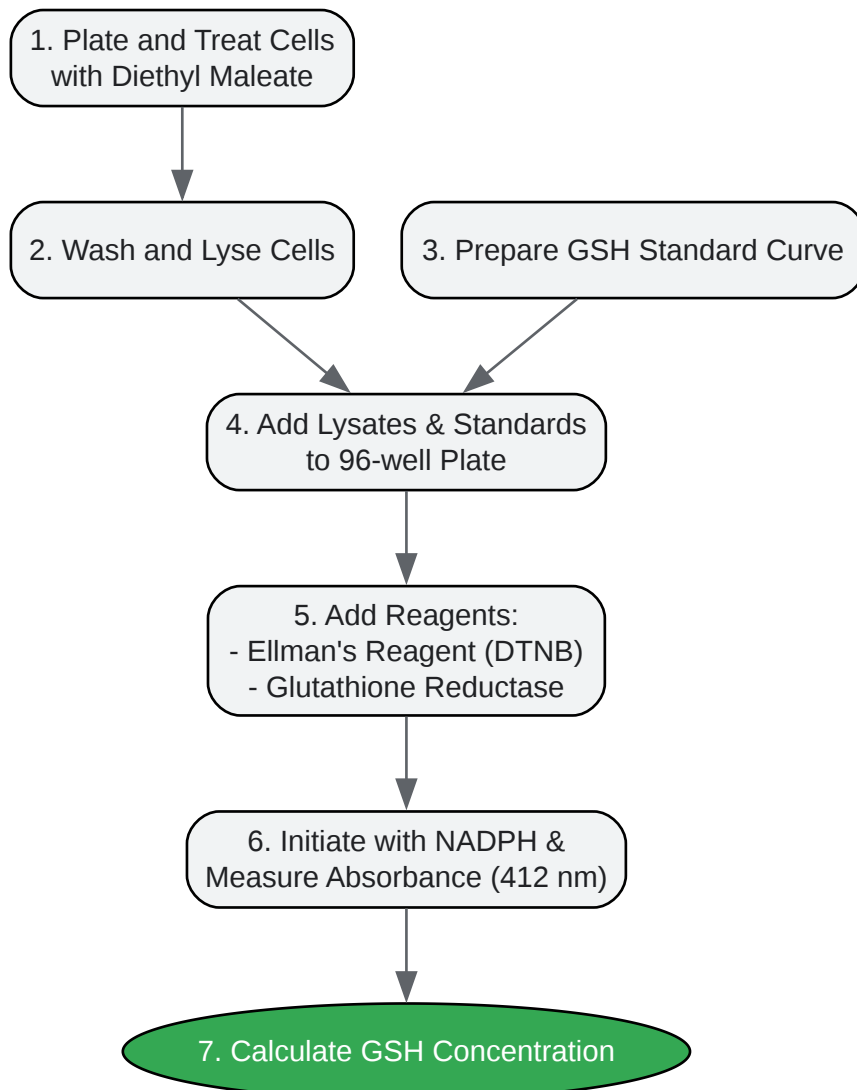
Protocol: Glutathione Depletion Assay

This protocol describes a method to quantify the depletion of intracellular GSH in cultured cells after treatment with **diethyl maleate** using Ellman's reagent (DTNB).

Methodology:

- **Cell Culture and Treatment:** Plate cells at an appropriate density and allow them to adhere overnight. Treat the cells with various concentrations of **diethyl maleate** for a specified duration.
- **Cell Lysis:** After treatment, wash the cells with phosphate-buffered saline (PBS) and lyse them using a suitable assay buffer to release intracellular contents.
- **Standard Curve:** Prepare a series of known concentrations of GSH in the same assay buffer to generate a standard curve for quantification.^[1]
- **Assay Procedure:** In a 96-well plate, add the cell lysates and the GSH standards to separate wells. Add the assay buffer containing Ellman's reagent (DTNB) and glutathione reductase to each well.^[1]
- **Reaction Initiation and Measurement:** Initiate the reaction by adding NADPH. Immediately begin measuring the absorbance at 412 nm at regular intervals using a microplate reader. The rate of color formation is directly proportional to the concentration of glutathione.^[1]
- **Calculation:** Determine the GSH concentration in the samples by comparing their absorbance values to the standard curve.

Workflow for Glutathione Depletion Assay



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Caption: Experimental workflow for quantifying cellular glutathione levels.

Safety and Handling

Diethyl maleate is classified as a hazardous substance and requires careful handling to minimize exposure.^{[1][9]}

Key Hazards:

- Eye Irritation: Causes serious eye irritation.^[5]

- Skin Sensitization: May cause an allergic skin reaction upon contact.[\[5\]](#)
- Aquatic Hazard: Harmful to aquatic life with long-lasting effects.[\[5\]](#)
- Other: It is an irritant to the respiratory system and may cause lung damage if swallowed and aspirated.[\[1\]](#)[\[9\]](#)

Personal Protective Equipment (PPE): Appropriate PPE is mandatory to prevent exposure.[\[13\]](#)

Protection Type	Specification	Rationale
Eye and Face	Chemical safety glasses with side shields or goggles. A face shield is recommended if there is a high risk of splashing. [13]	Protects against splashes and vapors that cause serious eye irritation. [13]
Hand	Chemical-resistant gloves (e.g., Nitrile, Neoprene). Gloves must be inspected before use and disposed of properly. [13]	Provides a barrier against skin contact, which can cause irritation and sensitization. [13]
Body	Standard laboratory coat. A chemical-resistant apron may be needed for larger quantities. [13]	Prevents contamination of personal clothing.
Respiratory	Generally not required in a well-ventilated area or chemical fume hood. A NIOSH-approved respirator with an organic vapor cartridge is necessary for large spills or in poorly ventilated areas. [13]	Protects against inhalation of irritating vapors. [13]

Handling and Storage:

- Always handle in a well-ventilated area, preferably within a chemical fume hood.[\[9\]](#)[\[13\]](#)

- Avoid all personal contact, including inhalation of vapors and contact with skin and eyes.[5][9]
- Store in a cool, dry, and well-ventilated area in tightly sealed containers.[3][9]
- Keep away from incompatible materials such as strong acids, bases, and oxidizing agents, as well as sources of ignition.[3][9]

Conclusion:

Diethyl maleate is a compound with well-defined physicochemical properties that underpin its broad utility in chemical manufacturing and biomedical research. Its roles as a versatile synthetic intermediate and a potent modulator of cellular glutathione levels make it an indispensable tool. A thorough understanding of its chemical reactivity, biological effects, and proper handling procedures is essential for its safe and effective use by researchers and scientists in the development of new materials and therapeutics.

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